

Application Notes and Protocols for Aluminum Chlorohydrate in Wastewater Treatment

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Compound of Interest

Compound Name: Aluminum Chlorohydrate

CAS No.: 12359-72-7

Cat. No.: B16327718

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Aluminum Chlorohydrate** (ACH) as a primary coagulant in wastewater treatment studies. Detailed experimental protocols and performance data are included to guide researchers in their laboratory and pilot-scale investigations.

Introduction to Aluminum Chlorohydrate (ACH)

Aluminum Chlorohydrate is a high-purity, pre-hydrolyzed inorganic coagulant with the general formula $Al_nCl_{(3n-m)}(OH)_m$. Its high cationic charge density makes it a highly effective coagulant for destabilizing and removing suspended and colloidal particles from water and wastewater. Compared to traditional coagulants like alum (aluminum sulfate), ACH offers several advantages, including lower dosage requirements, reduced sludge production, and effectiveness over a broader pH range (typically 5.0-9.5). It is widely used in the treatment of municipal sewage and various industrial wastewaters, including those from the textile, papermaking, dyeing, food processing, and electroplating industries.

Data Presentation: Performance of ACH in Wastewater Treatment

The following table summarizes the performance of **Aluminum Chlorohydrate** in treating various types of wastewater, as reported in several studies. This data is intended to provide a comparative overview of ACH efficacy under different conditions.

Wastewater Type	Initial Turbidity (NTU)	Final Turbidity (NTU)	ACH Dosage (mg/L)	Initial COD (mg/L)	Final COD (mg/L)	% COD Removal	Reference
Raw Water	25.6	< 5	10	-	-	-	
Raw Water	130.3	< 5	10	-	-	-	
Raw Water	826.3	< 5	10	-	-	-	
Textile Effluent	-	-	-	-	-	98%	
Pulp and Paper Mill Effluent	-	-	5000	-	-	72%	
Cafeteria Wastewater	-	-	30	250	117.9	52.84%	
Fiber Wastewater	-	-	45	712	256	64.04%	

Note: The effectiveness of ACH can vary significantly based on the specific characteristics of the wastewater, including pH, alkalinity, temperature, and the nature of the contaminants.

Experimental Protocols

A standard and effective method for determining the optimal dosage of ACH and other operational parameters for wastewater treatment is the Jar Test.

Jar Test Protocol for Optimal ACH Dosage Determination

1. Objective: To determine the optimal concentration of **Aluminum Chlorohydrate** required to effectively reduce turbidity, Chemical Oxygen Demand (COD), and/or other target contaminants in a given wastewater sample.

2. Materials:

- **Aluminum Chlorohydrate** (ACH) stock solution (e.g., 1% or 10 g/L)
- Wastewater sample
- Jar testing apparatus (gang stirrer) with multiple beakers (typically 6 x 1-liter or 2-liter beakers)
- Pipettes or syringes for accurate dosing
- pH meter
- Turbidimeter
- Spectrophotometer for COD analysis
- Graduated cylinders
- Beakers and other standard laboratory glassware

3. Procedure:

- **Sample Preparation:** Collect a representative sample of the wastewater to be treated. Characterize the initial wastewater for key parameters such as pH, turbidity, and COD.

- **Jar Setup:** Place a series of beakers (e.g., six 1-liter beakers) in the jar testing apparatus. Fill each beaker with a known volume of the wastewater sample (e.g., 500 mL or 1000 mL).
- **pH Adjustment (if necessary):** While ACH is effective over a wide pH range, some wastewaters may require pH adjustment to optimize coagulation. If necessary, adjust the pH of the wastewater in each beaker to the desired range using dilute acid or base.
- **Coagulant Dosing:** While the stirrers are off, add varying doses of the ACH stock solution to each beaker. It is recommended to use a graded series of doses (e.g., 5, 10, 20, 30, 40, 50 mg/L). One beaker should be kept as a control with no coagulant added.
- **Rapid Mix:** Turn on the gang stirrer to a high speed (e.g., 100-300 RPM) for a short period (e.g., 1-3 minutes). This rapid mixing ensures the quick and uniform dispersion of the coagulant throughout the wastewater.
- **Slow Mix (Flocculation):** Reduce the stirring speed to a slower rate (e.g., 20-70 RPM) for a longer duration (e.g., 15-30 minutes). This slow mixing promotes the formation of larger flocs by encouraging the collision of destabilized particles.
- **Sedimentation:** Turn off the stirrer and allow the flocs to settle for a specified period (e.g., 30-60 minutes).
- **Sample Analysis:** Carefully withdraw a supernatant sample from the top portion of each beaker,
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